

# Application Note: Complexometric Titration of Magnesium Lactate Dihydrate

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## Compound of Interest

Compound Name: Magnesium lactate dihydrate

Cat. No.: B1143257

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## Introduction

**Magnesium lactate dihydrate** is a common form of magnesium supplement. Accurate determination of its magnesium content is crucial for quality control in pharmaceutical and nutraceutical industries. Complexometric titration with ethylenediaminetetraacetic acid (EDTA) is a widely used and reliable analytical method for this purpose. This application note provides a detailed protocol for the complexometric titration of **magnesium lactate dihydrate**.

The principle of this method is based on the reaction between magnesium ions ( $Mg^{2+}$ ) and EDTA. In an alkaline medium ( $pH \approx 10$ ), EDTA forms a stable, water-soluble complex with magnesium ions.[1][2] Eriochrome Black T is used as an indicator, which forms a wine-red complex with magnesium ions.[1][2][3] During the titration, EDTA displaces the indicator from the magnesium-indicator complex. At the endpoint, when all the magnesium ions are complexed with EDTA, the indicator is released in its free form, causing a color change from wine-red to blue.[1][2][3]

## Experimental Protocol

### 1. Reagents and Solutions

- 0.05 M EDTA Solution: Dissolve 18.61 g of disodium EDTA dihydrate in deionized water and dilute to 1000 mL in a volumetric flask.[4] Standardize this solution against a primary standard zinc or magnesium solution.

- Ammonia Buffer Solution (pH 10): Dissolve 70 g of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) in 688 mL of concentrated ammonia solution and dilute to 1000 mL with deionized water.<sup>[5]</sup> Alternatively, a buffer can be prepared by dissolving 140.0 g of  $\text{NH}_4\text{Cl}$  in 650 mL of deionized water, adding 1136 mL of concentrated ammonia, and diluting to 2000 mL.<sup>[2]</sup>
- Eriochrome Black T Indicator: Dissolve 300 mg of Eriochrome Black T in a mixture of 25 mL of propan-1-ol and 15 mL of triethanolamine. This solution is stable for about four weeks.<sup>[4]</sup> Alternatively, a solid mixture can be prepared by grinding 100 mg of the indicator with 20 g of analytical grade sodium chloride.<sup>[1]</sup>
- **Magnesium Lactate Dihydrate** Sample
- Deionized Water

## 2. Sample Preparation

Accurately weigh approximately 0.180 g of **Magnesium Lactate Dihydrate**.<sup>[6][7]</sup> Dissolve the sample in deionized water and dilute it to 300 mL in a suitable flask.<sup>[6][7]</sup>

## 3. Titration Procedure

- Pipette a 100 mL aliquot of the prepared sample solution into a 250 mL Erlenmeyer flask.
- Add 2 mL of the pH 10 ammonia buffer solution to the flask.<sup>[1]</sup>
- Add a small amount (a pinch or a few crystals) of the Eriochrome Black T indicator to the solution.<sup>[1][2]</sup> The solution should turn a wine-red color.
- Titrate the solution with the standardized 0.05 M EDTA solution.
- The endpoint is reached when the color of the solution changes from wine-red to a distinct blue.<sup>[1][4]</sup>
- Record the volume of EDTA solution used.
- Repeat the titration at least two more times for accuracy and precision.

## 4. Calculation of Magnesium Content

The reaction between  $\text{Mg}^{2+}$  and EDTA is a 1:1 molar ratio.[1] The percentage of magnesium lactate ( $\text{C}_6\text{H}_{10}\text{MgO}_6$ ) in the sample can be calculated using the following formula:

$$\% \text{ Magnesium Lactate} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times \text{MW}_{\text{MgLactate}}) / (W_{\text{sample}} \times (\text{Aliquot\_volume} / \text{Total\_volume})) \times 100$$

Where:

- $V_{\text{EDTA}}$  = Volume of EDTA solution used in liters
- $M_{\text{EDTA}}$  = Molarity of the EDTA solution
- $\text{MW}_{\text{MgLactate}}$  = Molecular weight of anhydrous magnesium lactate (202.45 g/mol )
- $W_{\text{sample}}$  = Weight of the **magnesium lactate dihydrate** sample in grams
- Aliquot\_volume = Volume of the sample solution taken for titration (100 mL)
- Total\_volume = Total volume of the prepared sample solution (300 mL)

It is noted that 1 mL of 0.1 M sodium edetate is equivalent to 20.25 mg of  $\text{C}_6\text{H}_{10}\text{MgO}_6$ . [6][7]

## Data Presentation

The results of the titration can be summarized in the following table:

Sample ID	Weight of Sample (g)	Volume of EDTA (mL) - Trial 1	Volume of EDTA (mL) - Trial 2	Volume of EDTA (mL) - Trial 3	Average Volume of EDTA (mL)	Calculated Purity (%)
MgL-001	0.1805	17.75	17.80	17.78	17.78	99.85
MgL-002	0.1812	17.85	17.82	17.88	17.85	99.79
MgL-003	0.1798	17.70	17.75	17.72	17.72	99.91

Note: The data presented in this table are for illustrative purposes only and represent typical results.

## Experimental Workflow



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